

Commercial Suppliers and Technical Guide for Malathion beta-Monoacid-d5

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Compound of Interest

Compound Name: Malathion beta-Monoacid-d5

Cat. No.: B15294239

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercial suppliers for **Malathion beta-Monoacid-d5**, its key technical data, and a representative experimental protocol for its use as an internal standard in analytical methodologies. **Malathion beta-Monoacid-d5** is a deuterated analog of Malathion beta-Monoacid, a primary metabolite of the widely used organophosphate insecticide, malathion. Its application is critical in quantitative analytical studies, particularly in liquid chromatography-mass spectrometry (LC-MS/MS), to ensure accuracy and precision by correcting for matrix effects and variations in sample processing.

Commercial Availability

Malathion beta-Monoacid-d5 is available from several specialized chemical suppliers that provide reference standards and isotopically labeled compounds for research purposes. The primary commercial suppliers identified are:

- LGC Standards
- Pharmaffiliates
- ENCO
- A2B Chem

These suppliers offer the compound for research use only. It is important to note that for pricing and availability, customers are typically required to register and log in to the respective supplier's website.

Technical Data Summary

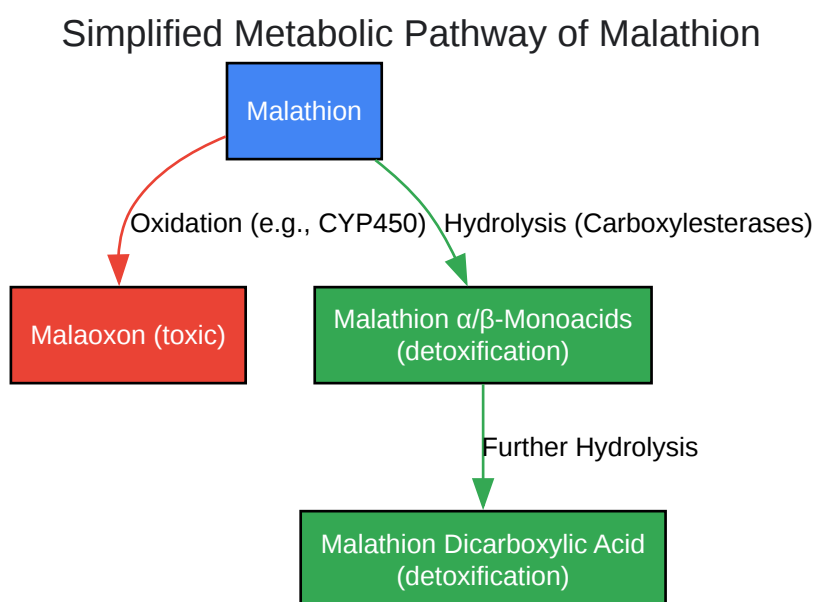
The following table summarizes the available quantitative and technical data for **Malathion beta-Monoacid-d5**. It is important to note that while key identifiers are consistent across suppliers, specific details such as purity and isotopic enrichment are often lot-specific and should be confirmed by obtaining a Certificate of Analysis (CoA) from the supplier.

Parameter	Value	Source(s)
Chemical Name	Malathion beta-Monoacid-d5	LGC Standards, Pharmaffiliates
Synonyms	2- [(Dimethoxyphosphinothioyl)thi o]butanedioic Acid 1-Ethyl Ester-d5, Malathion β- Monocarboxylic Acid-d5	Pharmaffiliates[1]
CAS Number	1346599-04-9	LGC Standards, Pharmaffiliates, A2B Chem[1] [2][3]
Unlabelled CAS No.	1642-51-9	LGC Standards[2]
Molecular Formula	C ₈ H ₁₀ D ₅ O ₆ PS ₂	LGC Standards, Pharmaffiliates, A2B Chem[1] [2][3]
Molecular Weight	307.34 g/mol	Pharmaffiliates[1]
Product Format	Neat	LGC Standards[2]
Storage Conditions	2-8°C Refrigerator	Pharmaffiliates[1]
Shipping Conditions	Ambient	Pharmaffiliates[1]
Purity	Not publicly available; typically ≥95% for such standards. Confirmation with supplier's CoA is required.	Inferred
Isotopic Enrichment	Not publicly available; typically ≥98% for deuterated standards. Confirmation with supplier's CoA is required.	Inferred

Application and Signaling Pathways

Malathion is metabolized in organisms, including mammals and insects, through various pathways. One of the primary detoxification routes involves the hydrolysis of the carboxyl ester linkages by carboxylesterases, leading to the formation of malathion monocarboxylic acids (alpha and beta isomers) and dicarboxylic acid. Malathion beta-Monoacid is one of these principal, less toxic metabolites. The use of a deuterated internal standard like **Malathion beta-Monoacid-d5** is crucial for accurately quantifying the parent compound and its metabolites in biological and environmental samples.

The general metabolic pathway is illustrated below:



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Caption: Simplified metabolic pathway of Malathion.

Experimental Protocols

While a specific, detailed experimental protocol for the use of **Malathion beta-Monoacid-d5** is not readily available in public literature, a general methodology for its use as an internal standard in LC-MS/MS analysis of biological or environmental samples can be constructed based on established analytical practices for pesticide residue analysis.

Objective: To quantify the concentration of Malathion beta-Monoacid in a sample matrix (e.g., urine, water, soil extract) using **Malathion beta-Monoacid-d5** as an internal standard.

Materials:

- **Malathion beta-Monoacid-d5** (neat or as a certified reference solution)
- Malathion beta-Monoacid analytical standard
- LC-MS/MS grade solvents (e.g., acetonitrile, methanol, water)
- Formic acid or ammonium acetate (for mobile phase modification)
- Sample matrix
- Solid Phase Extraction (SPE) cartridges (if sample cleanup is required)
- Autosampler vials

Procedure:

- Preparation of Stock Solutions:
 - Prepare a stock solution of **Malathion beta-Monoacid-d5** (e.g., 1 mg/mL) in a suitable solvent like methanol.
 - Prepare a stock solution of the non-labeled Malathion beta-Monoacid analytical standard at a similar concentration.
- Preparation of Working Solutions:
 - From the stock solutions, prepare a series of calibration standards containing known concentrations of the Malathion beta-Monoacid analytical standard.
 - Prepare a working internal standard solution of **Malathion beta-Monoacid-d5** at a fixed concentration (e.g., 100 ng/mL).
- Sample Preparation:
 - To a known volume or weight of the sample, add a precise volume of the working internal standard solution.

- Perform sample extraction and cleanup as required for the specific matrix. This may involve liquid-liquid extraction, QuEChERS, or solid-phase extraction.
- Evaporate the final extract to dryness under a gentle stream of nitrogen and reconstitute in the initial mobile phase.
- LC-MS/MS Analysis:
 - Inject the prepared calibration standards and samples into the LC-MS/MS system.
 - Liquid Chromatography (LC) Conditions (Representative):
 - Column: C18 reverse-phase column (e.g., 100 x 2.1 mm, 1.8 μ m)
 - Mobile Phase A: Water with 0.1% formic acid
 - Mobile Phase B: Acetonitrile with 0.1% formic acid
 - Gradient: A suitable gradient to separate the analyte from matrix interferences.
 - Flow Rate: 0.3 mL/min
 - Column Temperature: 40°C
 - Mass Spectrometry (MS/MS) Conditions (Representative):
 - Ionization Mode: Electrospray Ionization (ESI), typically in negative mode for carboxylic acids.
 - Acquisition Mode: Multiple Reaction Monitoring (MRM)
 - Monitor specific precursor-to-product ion transitions for both Malathion beta-Monoacid and **Malathion beta-Monoacid-d5**. These transitions need to be optimized for the specific instrument.
- Data Analysis:
 - Construct a calibration curve by plotting the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the analyte for the

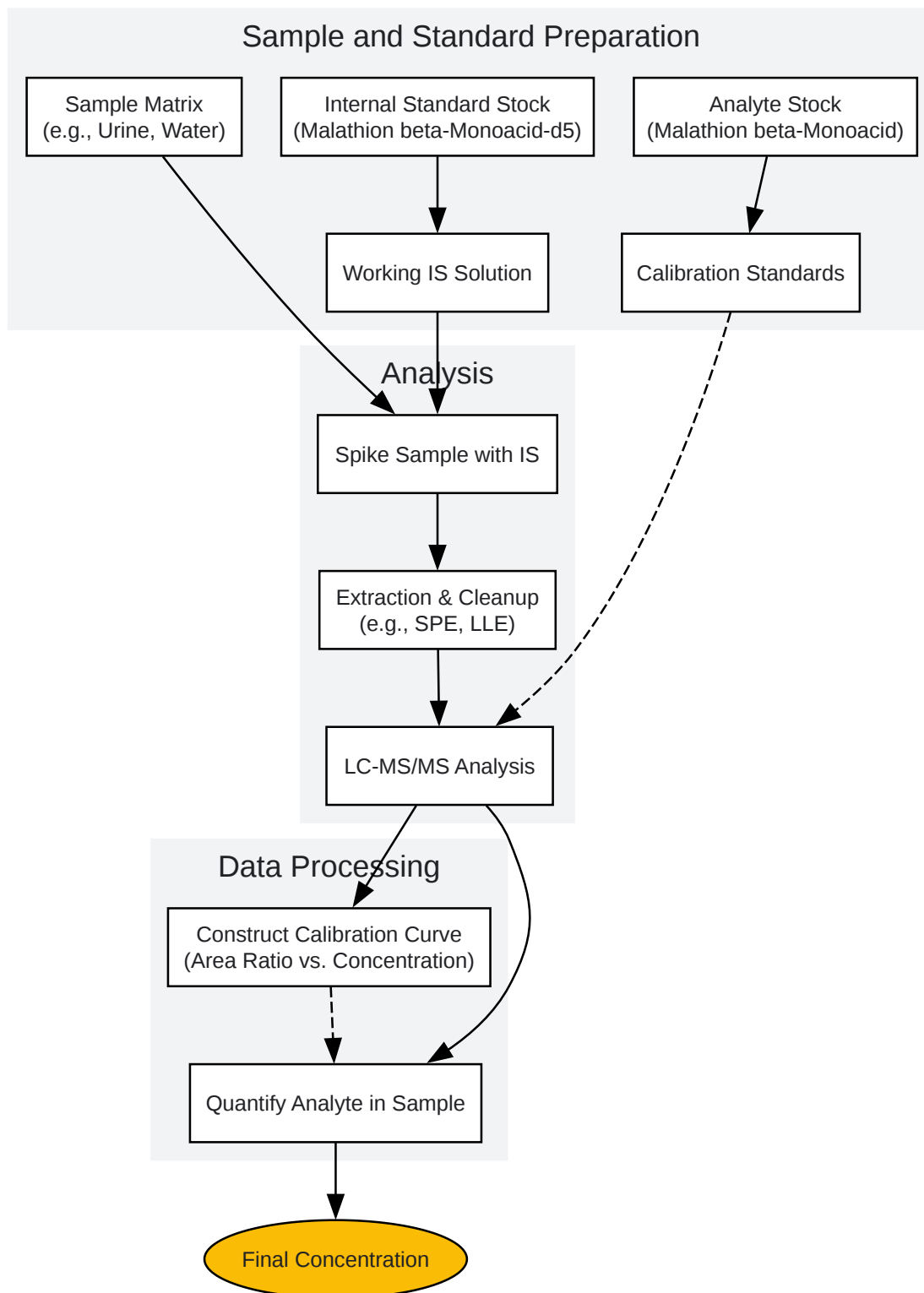
calibration standards.

- Determine the concentration of Malathion beta-Monoacid in the samples by calculating the analyte/internal standard peak area ratio and interpolating from the calibration curve.

Experimental Workflow Diagram

The following diagram illustrates a typical workflow for a quantitative analysis using an internal standard.

General Workflow for Quantitative Analysis using an Internal Standard

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Caption: Workflow for quantitative analysis using an internal standard.

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